

# Comparative Efficacy of 2-Aminoethyl hydrogen sulfate and other GABA Transaminase Inhibitors

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## Compound of Interest

Compound Name: 2-Aminoethyl hydrogen sulfate

Cat. No.: B043139

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This guide provides a comparative overview of the efficacy of **2-Aminoethyl hydrogen sulfate** (also known as Ethanolamine-O-sulfate or EOS) as a GABA transaminase inhibitor. While direct comparative studies on a series of **2-Aminoethyl hydrogen sulfate** derivatives are not readily available in published literature, this document summarizes the available quantitative data for the parent compound and compares its performance with other notable inhibitors of the same enzyme.

## Overview of 2-Aminoethyl hydrogen sulfate

**2-Aminoethyl hydrogen sulfate** is an inhibitor of GABA transaminase (GABA-T), an enzyme responsible for the degradation of the inhibitory neurotransmitter GABA. By inhibiting GABA-T, **2-Aminoethyl hydrogen sulfate** leads to an increase in the concentration of GABA in the brain, which is a mechanism of action for certain anticonvulsant drugs. It is recognized as a valuable biochemical tool for studying GABA metabolism and has demonstrated diuretic and anticonvulsant properties.

## Efficacy Comparison of GABA Transaminase Inhibitors

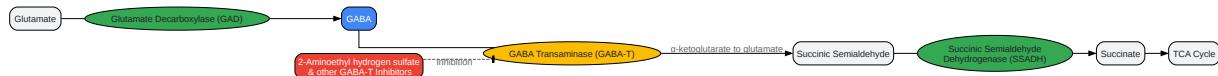
The following table summarizes the in vitro efficacy of **2-Aminoethyl hydrogen sulfate** and other selected GABA transaminase inhibitors. The data is presented as the half-maximal

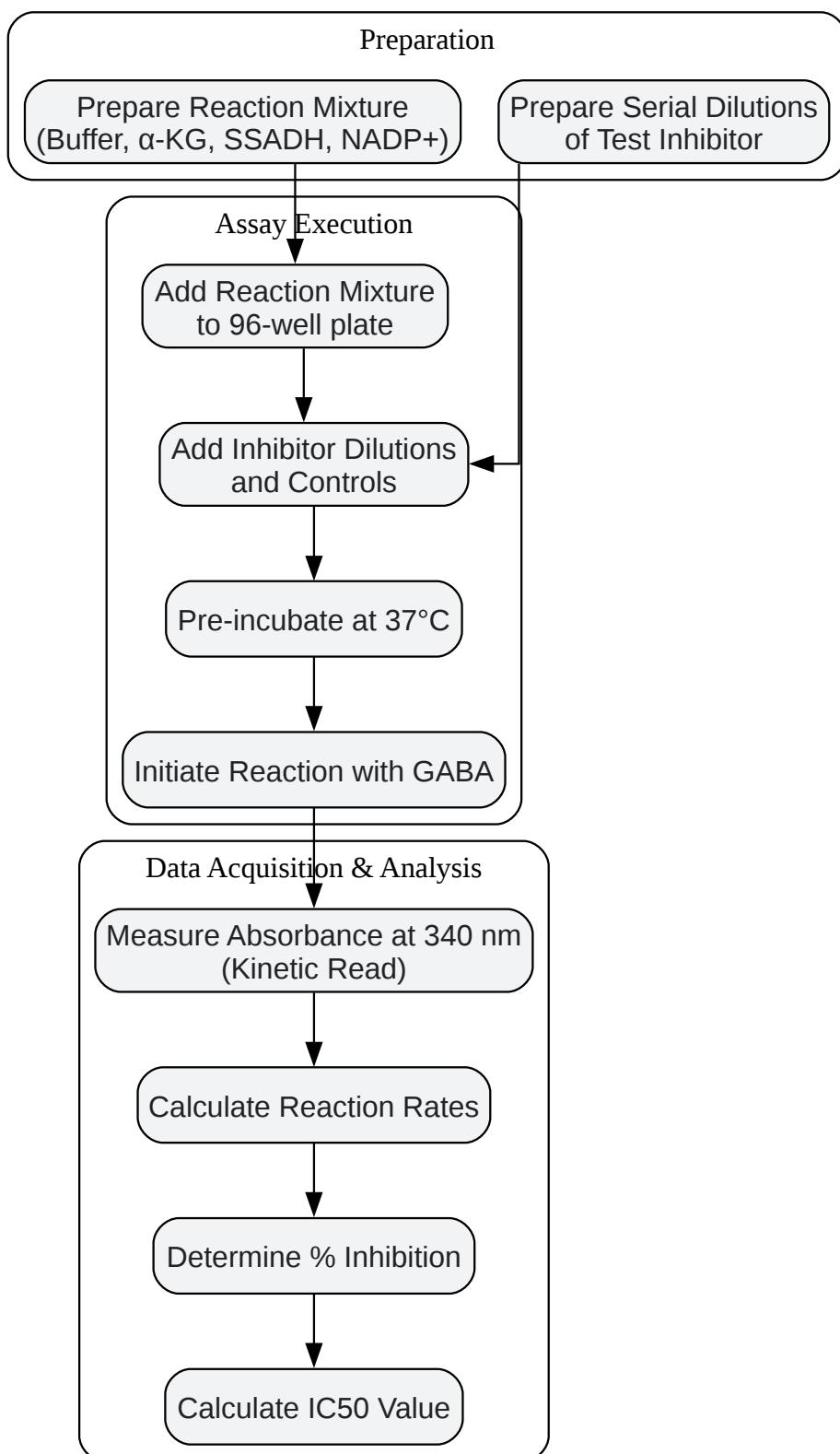
inhibitory concentration (IC50), which indicates the concentration of an inhibitor required to reduce the activity of the enzyme by 50%. A lower IC50 value corresponds to a higher potency.

Compound	IC50 (μM)	Organism/Source	Reference
Gabaculine	1.8	Mouse Brain	
Aminooxyacetic acid	2.7	Mouse Brain	
γ-acetylenic GABA	150	Mouse Brain	
γ-vinyl GABA (Vigabatrin)	350	Mouse Brain	
2-Aminoethyl hydrogen sulfate (EOS)	> 1000	Mouse Brain	
2-Methyl-2-ethyl caproic acid	> 1000	Mouse Brain	
Isoniazid	> 1000	Mouse Brain	

## Signaling Pathway of GABA Transaminase Inhibition

The diagram below illustrates the metabolic pathway of GABA and the role of GABA transaminase (GABA-T). Inhibitors of GABA-T block the conversion of GABA to succinic semialdehyde, thereby increasing the levels of GABA.



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